Technical Guide: Structure Elucidation of 2-(Chloromethyl)-6-methylpyrimidin-4-ol

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Compound of Interest

Compound Name:	*2-(Chloromethyl)-6-methylpyrimidin-4-ol*
CAS No.:	*23862-02-4*
Cat. No.:	*B1461058*

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Executive Summary & Structural Context[1][2][3]

The compound **2-(chloromethyl)-6-methylpyrimidin-4-ol** (often referred to as CMP-4-ol) represents a critical heterocyclic scaffold in medicinal chemistry, particularly as an intermediate for thiamine analogs, kinase inhibitors, and antiviral agents. Its structural elucidation presents two distinct challenges to the analytical chemist:

- Tautomeric Ambiguity: Like most 4-substituted pyrimidines, CMP-4-ol exists in a dynamic equilibrium between the hydroxy-pyrimidine (enol) and pyrimidinone (keto) forms. Determining the dominant tautomer is essential for predicting reactivity and binding affinity.
- Electrophilic Instability: The 2-chloromethyl moiety is a reactive alkylating group ("warhead"). It is susceptible to hydrolysis (yielding the hydroxymethyl analog) or dimerization during analysis, requiring rigorous sample preparation protocols.

This guide provides a definitive methodology for the structural validation of CMP-4-ol, prioritizing self-validating spectral logic over generic characterization.

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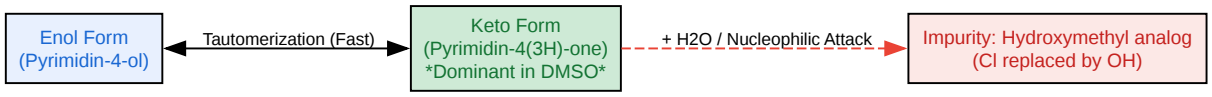
Tautomeric Equilibrium & Reactivity

Before interpreting spectral data, one must understand the species present in solution. In polar aprotic solvents (e.g., DMSO, DMF) and the solid state, 4-hydroxypyrimidines predominantly adopt the oxo-tautomer (pyrimidin-4(3H)-one).

Visualization: Tautomeric & Degradation Pathways

The following diagram illustrates the equilibrium and potential degradation products that must be ruled out during elucidation.



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Caption: Figure 1. Tautomeric equilibrium favoring the keto form and the primary degradation pathway (hydrolysis) to be monitored.

Spectroscopic Elucidation Strategy

Nuclear Magnetic Resonance (NMR) Logic

The 1H NMR spectrum provides the most definitive structural proof. The analysis must confirm the integrity of the chloromethyl group (distinguishing it from methyl or hydroxymethyl) and assess the tautomeric state.

Solvent Selection:

- Recommended: DMSO-d6. It stabilizes the keto form and ensures solubility.
- Avoid: D2O (promotes Cl hydrolysis) or Methanol-d4 (potential solvolysis/exchange).

Diagnostic Signal Table (DMSO-d6)

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Position	Moiety	Shift (ppm)	Multiplicity	Structural Insight
C2		4.40 – 4.65	Singlet	Critical: A shift < 4.2 ppm suggests hydrolysis to .
C6		2.15 – 2.30	Singlet	Confirms the 6-methyl substituent.
C5	Aromatic H	6.00 – 6.20	Singlet	Characteristic of the pyrimidine ring.
N3		12.0 – 13.5	Broad Singlet	Presence confirms the Keto (3H) tautomer. Absence suggests Enol or exchange.

Mechanistic Note on C2-Shift: The electronegativity of the chlorine atom deshields the methylene protons, pushing them downfield to ~4.5 ppm. If this signal appears as a doublet (coupled to OH) or shifts upfield to ~4.1 ppm, the sample has likely hydrolyzed to the alcohol.

Mass Spectrometry (MS) Validation

MS is used not just for molecular weight confirmation, but to verify the presence of the chlorine atom via isotopic abundance.

- Ionization Mode: ESI+ (Electrospray Ionization, Positive mode).
- Molecular Ion (

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):

- Expected

  : 159.03 (

) and 161.03 (

).

- Isotope Pattern:
  - The ratio of the M and M+2 peaks must be approximately 3:1.
  - Failure Mode: A 100:1 ratio implies loss of Chlorine (dehalogenation or hydrolysis).

Infrared Spectroscopy (IR)

IR distinguishes the tautomers in the solid state.

- Keto Form: Strong

  stretch at 1650–1690 cm^{-1}.

- Enol Form: Broad

  stretch (often obscured) and absence of strong carbonyl.

- Experimental Observation: Most samples show the carbonyl band, confirming the pyrimidinone structure in solid phase.

Experimental Protocols

Protocol A: Analytical Sample Preparation (NMR)

Goal: Prepare a sample without inducing hydrolysis of the chloromethyl group.

- Dryness Check: Ensure the NMR tube and DMSO-d6 ampoule are strictly anhydrous.
- Dissolution: Weigh 5–10 mg of CMP-4-ol into a vial.

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- Solvation: Add 0.6 mL DMSO-d6. Vortex gently. Do not sonicate for extended periods, as heat can accelerate degradation.
- Acquisition: Run the 1H NMR experiment immediately (within 15 minutes).
- Validation: Check the integration of the

  (2H) vs.

  (3H). Ratio must be 2:3.

Protocol B: Purity Assessment (HPLC-UV)

Goal: Separate the target from the hydroxymethyl impurity.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus), 3.5 µm, 4.6 x 100 mm.
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile (MeCN).
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: 254 nm.
- Note: The hydroxymethyl impurity is more polar and will elute earlier (lower Retention Time) than the chloromethyl target.

Decision Logic for Structure Confirmation

Use the following logic flow to confirm the identity of your synthesized or purchased material.

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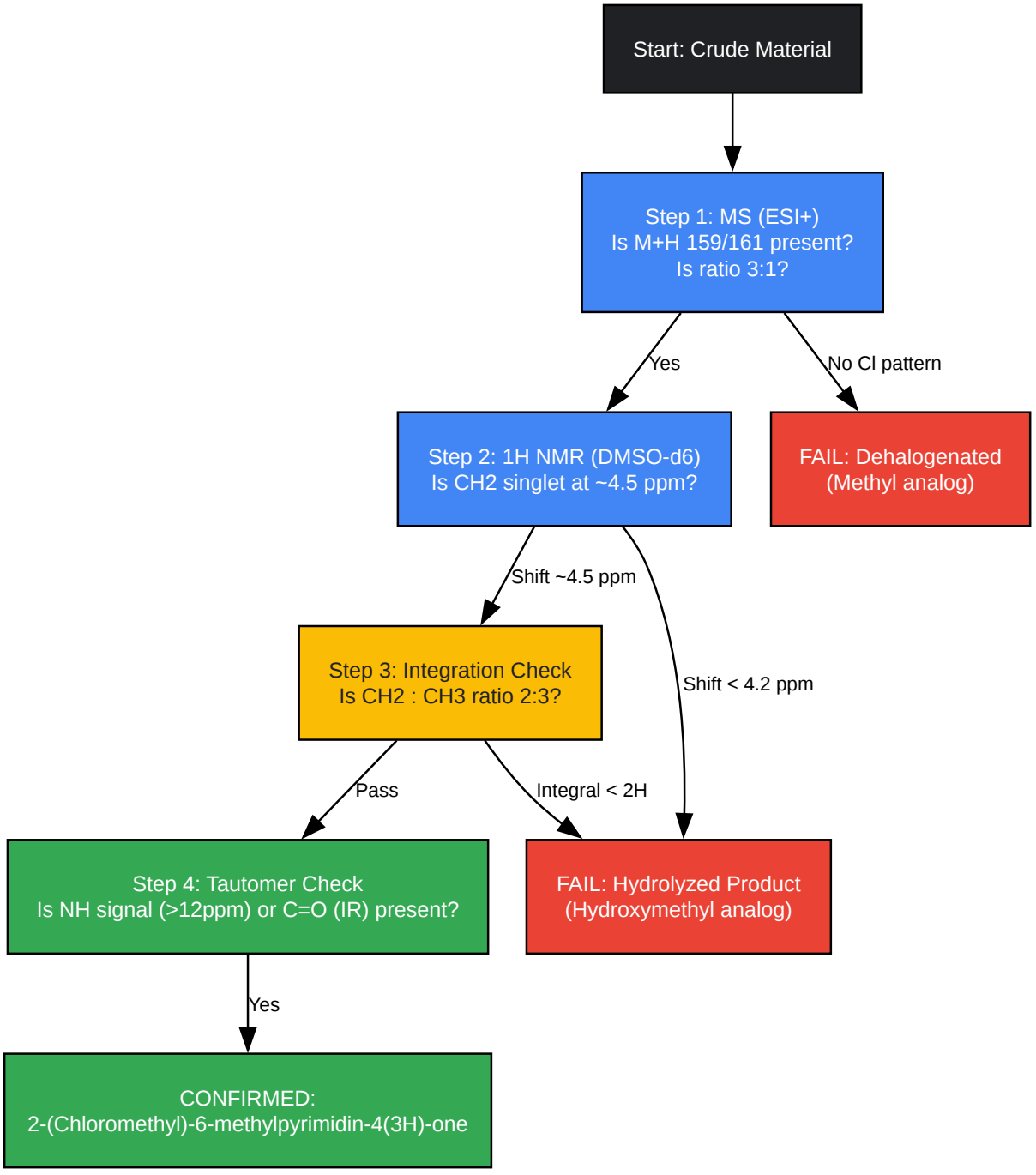

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Caption: Figure 2. Step-by-step logical workflow for validating the structural identity of CMP-4-ol.

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References

- Tautomerism in Pyrimidines
  - Title: Two tautomeric forms of 2-amino-5,6-dimethylpyrimidin-4-one.[1]
  - Source: N
  - Link:[Link]
  - Relevance: Establishes the dominance of the keto-tautomer in solid state and polar solutions for 4-hydroxypyrimidines.
- NMR Chemical Shifts of Chloromethyl Groups
  - Title: 2-(Chloromethyl)pyrimidine Hydrochloride 1H NMR Spectrum.[2]
  - Source: ChemicalBook / Spectral D
  - Relevance: Provides baseline spectral data for the chloromethyl-pyrimidine moiety (approx 4.6 ppm).
- Synthesis & Reactivity
  - Title: Process for the synthesis of 6-chloromethyluracil.[3]
  - Source: Google P
  - Link
  - Relevance: Details the synthesis and handling of chloromethyl-pyrimidinones, highlighting the risk of hydrolysis and the need for controlled acidic conditions.
- Mass Spectrometry of Halogenated Heterocycles
  - Title: Fragmentation and Interpretation of Spectra (Chlorine Isotope P
  - Source: Michigan St
  - Link:[Link]
  - Relevance: Authoritative guide on interpreting M/M+2 ratios for chlorin

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Sources

- 1. Two tautomeric forms of 2-amino-5,6-dimethylpyrimidin-4-one - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. 2-(CHLOROMETHYL)PYRIMIDINE HYDROCHLORIDE(936643-80-0) 1H NMR spectrum [chemicalbook.com]
- 3. EP3759082B1 - Process for the synthesis of 6-chloromethyluracil - Google Patents [patents.google.com]
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